

Preparation of Hexaaquacobalt(II) Nitrate Solution: A Technical Guide

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Compound of Interest

Compound Name: hexaaquacobalt(II)

Cat. No.: B1241676

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This guide provides a comprehensive overview of the preparation of **hexaaquacobalt(II)** nitrate solution, intended for researchers, scientists, and professionals in drug development. The document details the chemical and physical properties of the compound, outlines a standard synthesis protocol, and includes essential safety and handling information.

Compound Properties

Hexaaquacobalt(II) nitrate, with the chemical formula [Co+2]([OH2+])6.[O-][N+](=O)[O-], is the most common form of cobalt(II) nitrate.^[1] It is a red-brown deliquescent salt that is soluble in water and other polar solvents.^[1] The hexahydrate form consists of discrete $[\text{Co}(\text{OH}_2)_6]^{2+}$ and $[\text{NO}_3]^-$ ions.^[1]

Quantitative Data

The following table summarizes the key quantitative properties of **hexaaquacobalt(II)** nitrate and its anhydrous form.

Property	Hexahydrate	Anhydrous
Chemical Formula	$\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	$\text{Co}(\text{NO}_3)_2$
Molar Mass	291.03 g/mol [1][2]	182.943 g/mol [1][2]
Appearance	Red crystalline solid[1][2]	Pale red powder[1]
Density	1.87 g/cm ³ [1][2]	2.49 g/cm ³ [1]
Melting Point	55 °C[1]	100 °C (decomposes)[1]
Boiling Point	74 °C (decomposes)[1]	100-105 °C (decomposes)[1]
Solubility in water	66.96 g/100 mL (20 °C)[2]	84.03 g/100 mL (0 °C); 334.9 g/100 mL (90 °C)[1][2]
LD50 (rat, oral)	691 mg/kg[1][2]	434 mg/kg[1][2]

Experimental Protocol: Synthesis from Cobalt(II) Carbonate

This section details a common laboratory procedure for the synthesis of **hexaaquacobalt(II) nitrate** from cobalt(II) carbonate and nitric acid.[1][2]

Materials:

- Cobalt(II) carbonate (CoCO_3)
- Concentrated nitric acid (HNO_3)
- Distilled water
- Beaker
- Stirring rod
- Heating plate
- Filtration apparatus

- Crystallizing dish

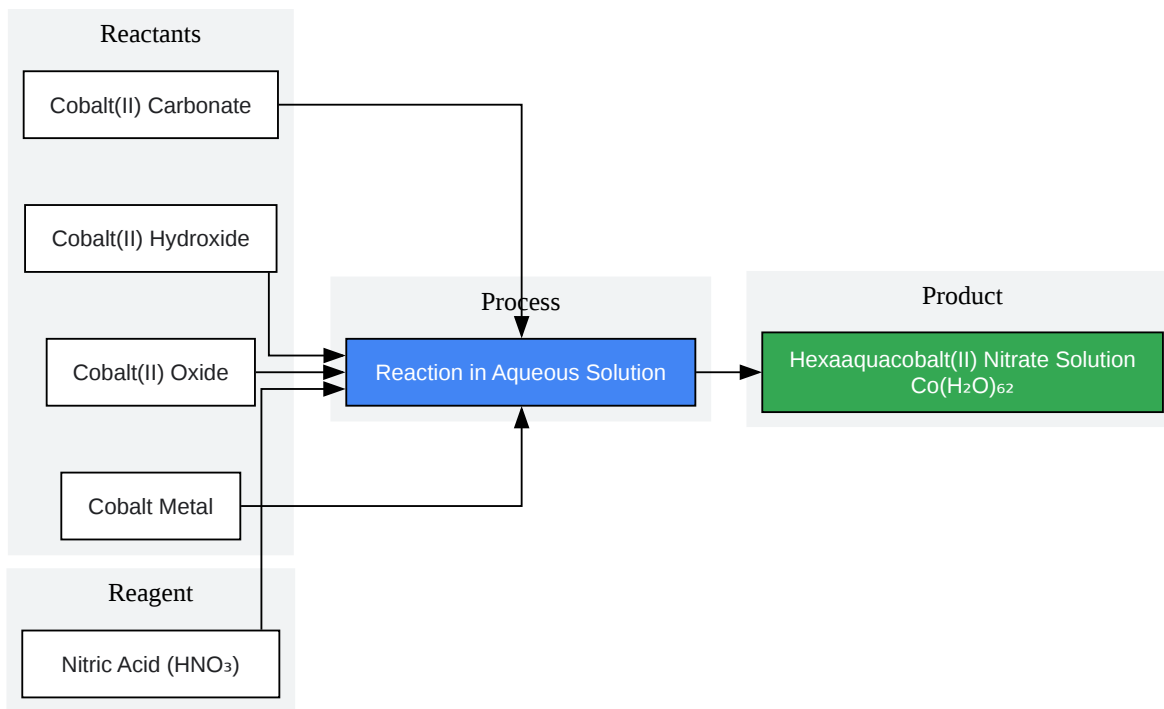
Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, carefully add a stoichiometric amount of cobalt(II) carbonate to a beaker containing a calculated volume of dilute nitric acid. The reaction is exothermic and will produce carbon dioxide gas.
- **Dissolution:** Stir the mixture gently. The cobalt(II) carbonate will dissolve, and the solution will turn a characteristic pink-red color. The reaction is: $\text{CoCO}_3 + 2\text{HNO}_3 + 5\text{H}_2\text{O} \rightarrow \text{Co}(\text{NO}_3)_2 + \text{CO}_2\uparrow$
- **Heating:** Gently heat the solution to ensure the complete reaction of the carbonate and to drive off the dissolved CO_2 . Avoid boiling.
- **Filtration:** If any solid impurities remain, filter the warm solution.
- **Crystallization:** Transfer the clear solution to a crystallizing dish and allow it to cool slowly at room temperature. Red crystals of **hexaaquacobalt(II)** nitrate will form.
- **Isolation:** Decant the supernatant liquid and collect the crystals. The crystals can be washed with a small amount of cold distilled water and then dried.

Diagrams

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **hexaaquacobalt(II)** nitrate from cobalt precursors.

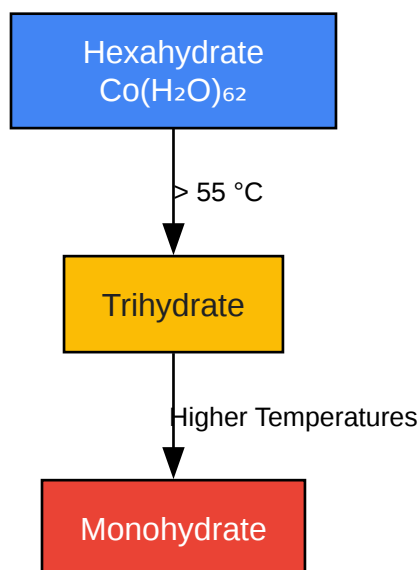


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Caption: Synthesis workflow for **hexaaquacobalt(II)** nitrate.

Logical Relationship of Hydrates

The relationship between the different hydrates of cobalt(II) nitrate is dependent on temperature.



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Caption: Temperature-dependent conversion of cobalt(II) nitrate hydrates.[1]

Safety and Handling

Hexaaquacobalt(II) nitrate is a hazardous substance and requires careful handling.

- Hazards: It is an oxidizing agent and may intensify fire.[3][4] It is harmful if swallowed, may cause an allergic skin reaction, causes serious eye damage, and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[3][5] It is also suspected of causing genetic defects, may cause cancer by inhalation, and may damage fertility or the unborn child.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[6][7][8] In case of insufficient ventilation, wear suitable respiratory equipment.[6]
- Handling: Use in a well-ventilated area, preferably in a fume hood.[3][5] Avoid contact with skin and eyes.[6] Do not breathe dust.[6] Keep away from heat, sources of ignition, and combustible materials.[4][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] Keep away from combustible materials.[5]

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Avoid release to the environment.[3][5]

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